

Comprehensive Spectroscopic Profiling: 2-(3-Methylphenoxy)cyclohexan-1-amine

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Compound of Interest

Compound Name: 2-(3-Methylphenoxy)cyclohexan-1-amine

Cat. No.: B13267908

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Executive Summary & Compound Architecture

Compound: **2-(3-Methylphenoxy)cyclohexan-1-amine** Molecular Formula: $C_{13}H_{19}NO$

Molecular Weight: 205.30 g/mol Core Scaffold: 1,2-disubstituted cyclohexane.

Stereochemical Criticality: This molecule possesses two chiral centers at C1 and C2. Synthetic routes (e.g., reductive amination of 2-aryloxycyclohexanones or ring-opening of aziridines) typically yield a mixture of diastereomers.

- **Trans-isomer (1R,2R / 1S,2S):** The thermodynamic product where the bulky phenoxy and amine groups adopt a diequatorial conformation in the chair structure. This is the primary focus of this guide due to its higher stability and prevalence in drug scaffolds.
- **Cis-isomer (1R,2S / 1S,2R):** One substituent is axial, one equatorial.

Mass Spectrometry (MS) Profiling

Methodology: Electron Ionization (EI, 70 eV) and Electrospray Ionization (ESI+).

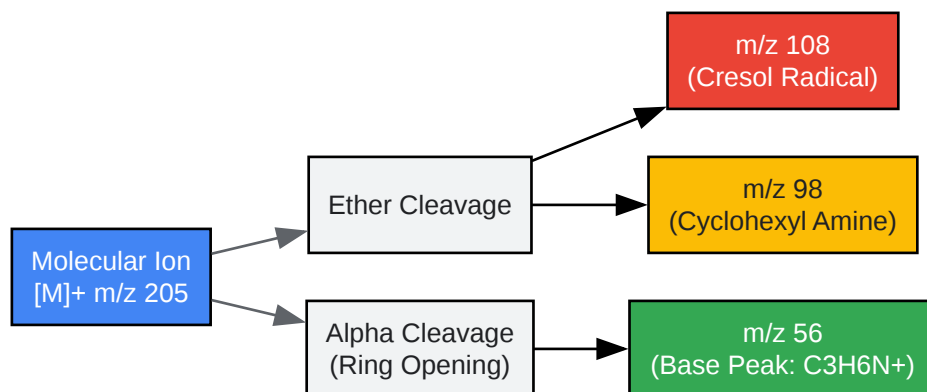
Fragmentation Logic

The fragmentation pattern is driven by

-cleavage adjacent to the nitrogen and the stability of the phenoxy radical.

Ion Type	m/z (approx)	Mechanistic Origin
Molecular Ion $[M]^+$	205	Parent peak (typically weak in EI, strong $[M+H]^+$ 206 in ESI).
Base Peak	56	-cleavage of the cyclohexane ring yielding the iminium ion fragment ().
Tropylium Derivative	107/108	Cleavage of the ether bond generating the 3-methylphenol radical cation or tolyl cation.
Loss of Ammonia	188	$[M - NH_3]^+$. Characteristic of primary amines.
Loss of Phenoxy	98	$[M - OC_6H_4CH_3]^+$. Cyclohexyl amine carbocation.

Structural Elucidation Workflow (Graphviz)



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Figure 1: Logical fragmentation pathway for **2-(3-methylphenoxy)cyclohexan-1-amine** under Electron Ionization.

Infrared Spectroscopy (FT-IR)

Sampling Protocol: Attenuated Total Reflectance (ATR) on neat oil or KBr pellet for HCl salt.

The spectrum is defined by the interplay between the primary amine and the aromatic ether.

Functional Group	Wavenumber ()	Signal Characteristics
N-H Stretch	3350 - 3280	Weak/Broad doublet (primary amine). Sharper in dilute solution.
C-H Stretch (Ar)	3050 - 3010	Weak, just above 3000.
C-H Stretch (Alk)	2930 - 2850	Strong, methylene antisymmetric/symmetric stretching.
C=C Aromatic	1585, 1490	Characteristic "breathing" modes of the benzene ring.
N-H Bend	1600 - 1580	Scissoring vibration (often overlaps with aromatic C=C).
C-O-C (Ether)	1250 (asym)	Strong, diagnostic band for aryl alkyl ethers.
C-O-C (Ether)	1040 (sym)	Moderate intensity.
Arene Subst.	780, 690	Meta-substitution pattern (3-methyl).

Nuclear Magnetic Resonance (NMR)

Solvent:

(Standard) or

(to observe exchangeable protons). Reference: TMS (

0.00 ppm).

¹H NMR Data (500 MHz,)

Focus: Trans-isomer (Diequatorial conformation)

The stereochemistry is confirmed by the coupling constant (

) between H-1 and H-2. In the trans-isomer, both protons are axial (

), leading to a large coupling constant (~10 Hz) according to the Karplus equation.

Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
Ar-H	7.15	t	7.8	H-5' (Meta-ring proton)
Ar-H	6.78 - 6.72	m	-	H-2', H-4', H-6' (Ortho/Para to ether)
H-2	4.05	td	10.5, 4.2	Diagnostic: Axial proton to Oxygen. Large confirms trans.
H-1	2.85	ddd	10.5, 9.8, 4.0	Axial proton to Nitrogen.
Ar-CH ₃	2.32	s	-	Methyl group on aromatic ring.
H-3 to H-6	2.15 - 1.20	m	-	Cyclohexane methylene envelope.
-NH ₂	1.60	br s	-	Exchangeable (disappears with).

¹³C NMR Data (125 MHz,)

Carbon Type	(ppm)	Assignment
Ar-C (Ipso)	158.2	C-1' (Attached to Oxygen)
Ar-C (Ipso)	139.5	C-3' (Attached to Methyl)
Ar-C	129.2	C-5'
Ar-C	121.8	C-4'
Ar-C	116.5	C-2'
Ar-C	112.4	C-6'
CH-O	80.5	C-2 (Cyclohexane, deshielded by O)
CH-N	55.1	C-1 (Cyclohexane, deshielded by N)
CH ₂	32.5	C-3
CH ₂	30.1	C-6
CH ₂	24.2	C-4
CH ₂	23.8	C-5
CH ₃	21.5	Aromatic Methyl

Experimental Protocol: Sample Preparation for NMR

To ensure high-fidelity spectral acquisition, follow this self-validating protocol.

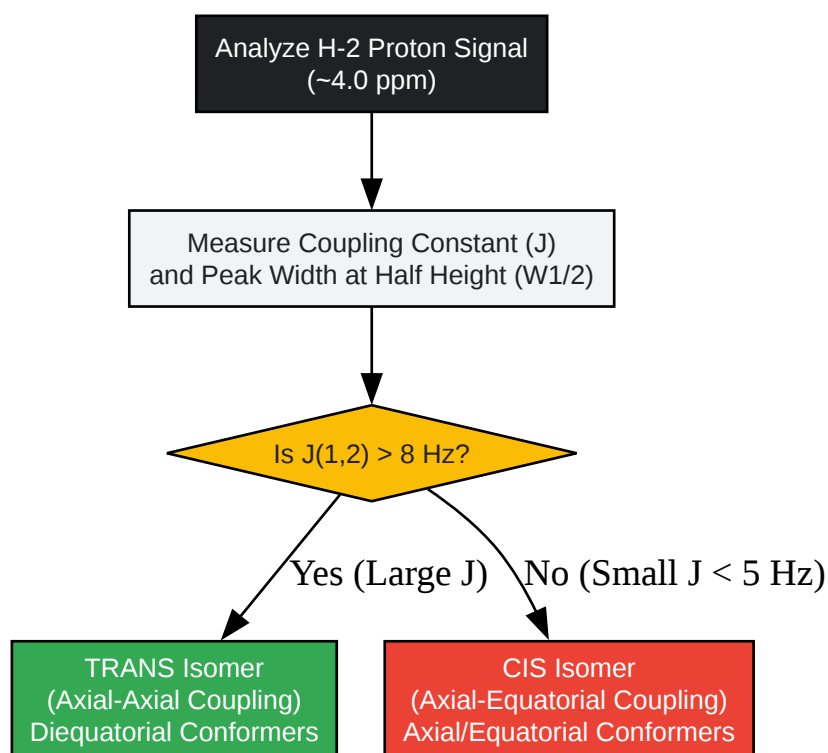
- Solvent Selection: Use

(99.8% D) containing 0.03% v/v TMS.
 - Why: Chloroform minimizes hydrogen bonding broadening compared to DMSO, allowing better resolution of the H-1/H-2 coupling constants.
- Concentration: Dissolve 10-15 mg of the free amine oil in 0.6 mL solvent.

- Check: Solution must be clear. Turbidity implies salt formation or impurities. Filter through a glass wool plug if necessary.
- Shimming: Auto-shim on the lock signal, then manually optimize Z1 and Z2.
- Validation: The TMS peak must have a linewidth at half-height (LB) < 0.5 Hz.
- Acquisition Parameters (^1H):
 - Pulse angle: 30°
 - Relaxation delay (D1): 2.0 s (Ensure full relaxation of methyl protons).
 - Scans (NS): 16 or 32.

Stereochemical Validation Logic

The distinction between cis and trans isomers is the most frequent challenge. The following logic gate diagram illustrates how to determine the stereochemistry based on the H-2 signal width.



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Figure 2: NMR logic for assigning relative stereochemistry in 1,2-disubstituted cyclohexanes.

References

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Sources

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- To cite this document: BenchChem. [Comprehensive Spectroscopic Profiling: 2-(3-Methylphenoxy)cyclohexan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at:

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